

Spectroscopic data of 3-Hydroxy-1-propylpiperidine (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

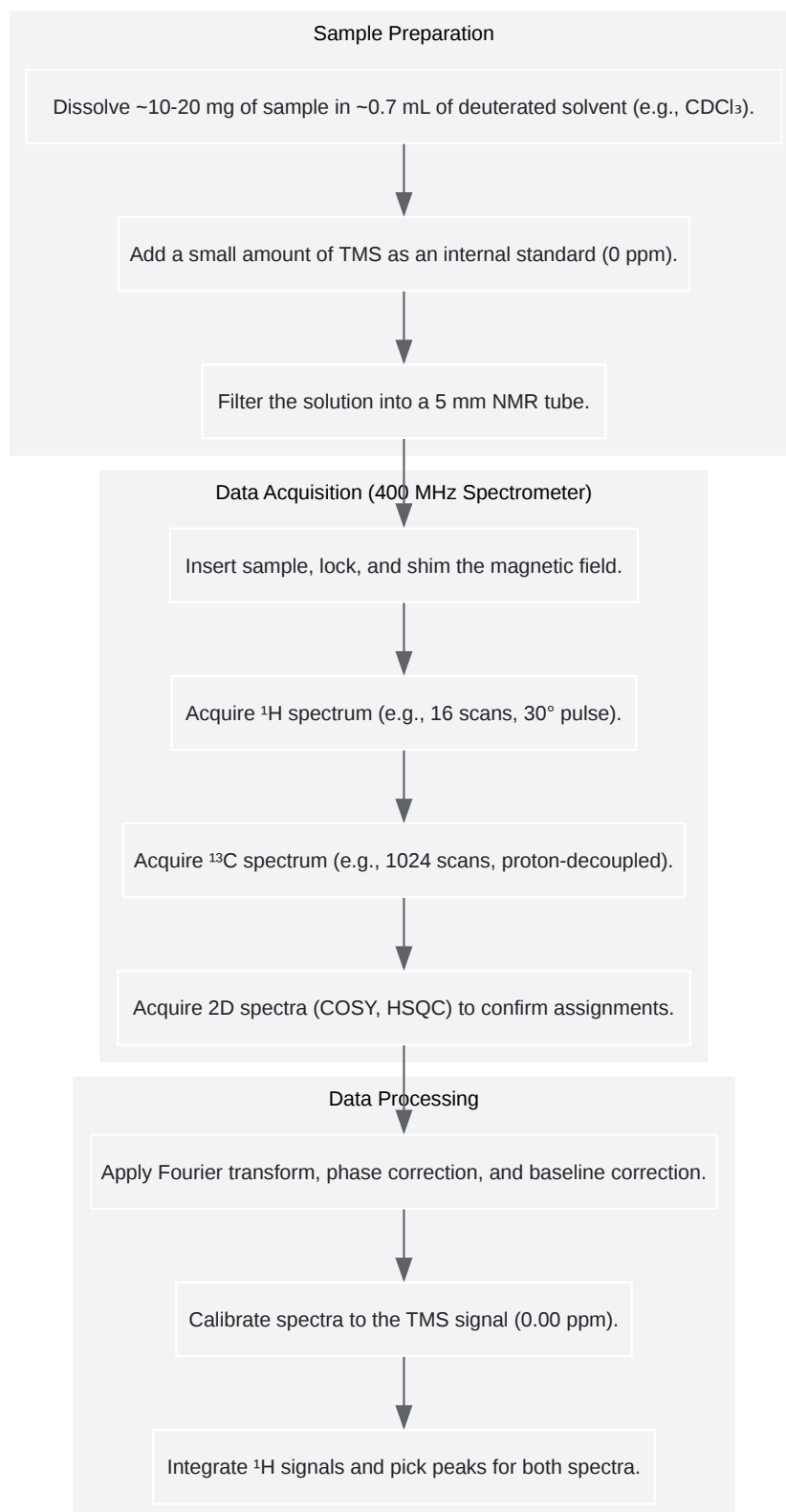
Compound Name: 3-Hydroxy-1-propylpiperidine

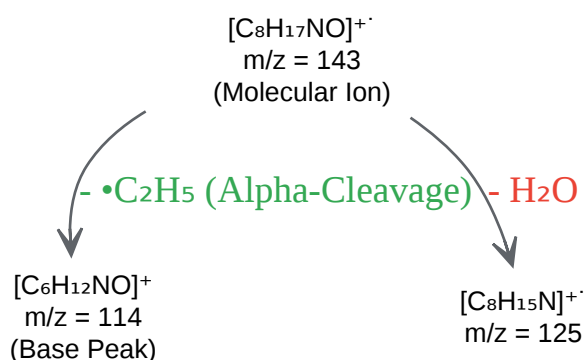
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Molecular Structure and Key Features

3-Hydroxy-1-propylpiperidine (Molecular Formula: $C_8H_{17}NO$, Molecular Weight: 143.23 g/mol) is a tertiary amine and a secondary alcohol. Its structure consists of a piperidine ring substituted at the 1-position with a propyl group and at the 3-position with a hydroxyl group. These features dictate its chemical properties and form the basis of its spectral signature.





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References

- 1. 3-Hydroxy Piperidine | Supplier - Ketone Pharma [ketonepharma.com]
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